

Lifect: A Technical Guide to the Yeast-Derived Actin-Binding Peptide

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Compound of Interest

Compound Name: Lifect peptide

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This in-depth guide explores the origins, properties, and applications of Lifect, a versatile 17-amino acid peptide widely used for visualizing filamentous actin (F-actin) in living cells. Derived from a protein in *Saccharomyces cerevisiae*, Lifect has become an invaluable tool in cell biology, enabling real-time imaging of cytoskeletal dynamics with minimal perturbation.

Peptide Sequence and Origin

Lifect is a short peptide segment derived from the N-terminus of the actin-binding protein 140 (Abp140) in the budding yeast, *Saccharomyces cerevisiae*^{[1][2][3]}. The first 17 amino acids of Abp140 were found to be sufficient for localizing to and labeling F-actin structures without the need for the full-length protein^{[1][4]}. This discovery led to the development of Lifect as a small, versatile marker for the actin cytoskeleton^{[5][6]}.

The amino acid sequence of the **Lifect peptide** is:

MGVADLIKKFESISKEE

This sequence is highly conserved among close relatives of *S. cerevisiae* but is notably absent in higher eukaryotes, which minimizes the likelihood of competition with endogenous proteins and unforeseen off-target effects when used as a research tool in mammalian or other non-fungal cells^[1].

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